

Technical Guide: Alpha-Hexachlorocyclohexane (α -HCH)

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Compound of Interest

Compound Name: Acetamide, N-(5-chloro-3-formyl-2-thienyl)-

CAS No.: 679794-81-1

Cat. No.: B12536689

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CAS Number: 319-84-6 Primary Classification: Organochlorine Pesticide / Persistent Organic Pollutant (POP)[1]

Executive Summary

Alpha-Hexachlorocyclohexane (α -HCH) is a stereoisomer of 1,2,3,4,5,6-hexachlorocyclohexane.[2][3][4] Unlike its isomer gamma-HCH (Lindane), which has potent insecticidal properties, α -HCH is largely a byproduct of technical-grade HCH synthesis (constituting 60–70% of the mixture).[5] It is characterized by exceptional environmental persistence, volatility, and capacity for long-range atmospheric transport. Due to its neurotoxicity, hepatocarcinogenicity, and bioaccumulative nature, it is regulated globally under the Stockholm Convention on Persistent Organic Pollutants. This guide details its physicochemical profile, toxicological mechanisms, and analytical protocols for researchers.

Chemical Identity & Physicochemical Properties

α -HCH is a chlorinated cyclic alkane.[1][6] Its stability derives from the specific axial/equatorial orientation of chlorine atoms on the cyclohexane ring, rendering it resistant to hydrolysis and

microbial degradation.

Table 1: Physicochemical Specifications

Property	Value	Note
IUPAC Name	(1 α ,2 α ,3 β ,4 α ,5 β ,6 β)-1,2,3,4,5,6-hexachlorocyclohexane	Stereochemistry defines isomerism
Molecular Formula	C ₆ H ₆ Cl ₆	
Molecular Weight	290.83 g/mol	
Physical State	Crystalline solid	White to off-white powder
Melting Point	157–158 °C	Higher than γ -isomer (112 °C)
Vapor Pressure	2.5×10^{-5} mmHg (20 °C)	High volatility facilitates global distillation
Water Solubility	~1–2 mg/L (25 °C)	Hydrophobic; partitions to organic matter
Log Kow	3.8 – 4.1	High potential for bioaccumulation in lipids
Henry's Law Constant	5.9×10^{-6} atm·m ³ /mol	Significant volatilization from water bodies

Mechanism of Action & Toxicology

The biological activity of α -HCH is distinct from the gamma isomer. While less acutely toxic than Lindane, it exhibits chronic toxicity focused on the central nervous system (CNS) and liver.

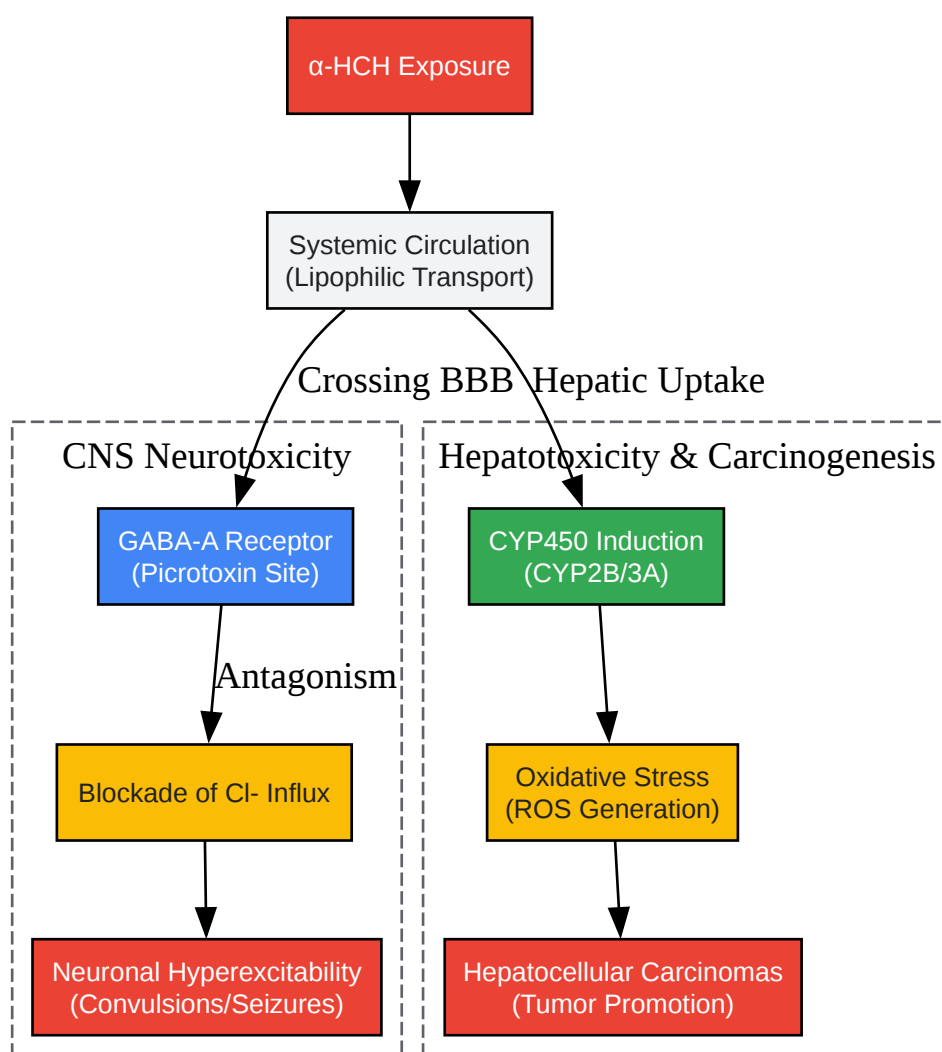
Neurotoxicity Pathway

α -HCH acts as a non-competitive antagonist at the GABA-A receptor-chloride channel complex. By binding to the picrotoxin site, it inhibits the influx of chloride ions, reducing neuronal inhibition and leading to hyperexcitability.

Hepatocarcinogenicity

Chronic exposure induces hepatic oxidative stress and cytochrome P450 induction (specifically CYP2B and CYP3A families), promoting hepatocellular hypertrophy and tumor formation. It is classified as a Group 2B carcinogen (Possibly Carcinogenic to Humans) by IARC.

Visualization: Signaling & Toxicity Pathway



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Figure 1: Dual mechanism of action showing CNS excitation via GABA antagonism and liver tumor promotion via oxidative stress.

Experimental Protocols

Researchers studying α -HCH typically focus on environmental monitoring or toxicological assays. The following protocols ensure rigorous data integrity.

Analytical Detection (GC-ECD/MS)

Objective: Quantification of α -HCH in biological or environmental matrices. Method: Gas Chromatography with Electron Capture Detection (GC-ECD) or Mass Spectrometry (GC-MS).

Step-by-Step Workflow:

- Sample Preparation:
 - Solid/Tissue: Homogenize 5g sample with anhydrous sodium sulfate (drying agent).
 - Liquid: Liquid-liquid extraction using hexane or dichloromethane (DCM).
- Extraction:
 - Use Soxhlet extraction (8 hours) with hexane:acetone (1:1 v/v) for solid matrices.
 - Rationale: Hexane targets non-polar HCH, acetone disrupts cell membranes/soil aggregates.
- Cleanup (Critical Step):
 - Pass extract through a Florisil or Silica Gel column to remove lipids and interfering polar compounds.
 - Elute with 6% diethyl ether in hexane.
- Instrumental Analysis:
 - Column: Fused silica capillary column (e.g., DB-5 or DB-1701), 30m x 0.25mm ID.
 - Carrier Gas: Helium (1 mL/min).
 - Temp Program: 90°C (1 min) → 30°C/min to 180°C → 3°C/min to 240°C.
 - Detection: Monitor characteristic ions (m/z 181, 183, 217, 219) for confirmation.

In Vitro Toxicity Assay

Objective: Assess cytotoxicity in HepG2 (liver) cells.

- Seeding: Plate HepG2 cells at 1×10^4 cells/well in 96-well plates.
- Dosing: Dissolve α -HCH in DMSO (final DMSO conc $< 0.1\%$). Treat cells with 0–100 μM α -HCH for 24/48 hours.
- Endpoint: Measure cell viability using MTT assay (absorbance at 570 nm).
- Validation: Use Lindane (γ -HCH) as a positive control for comparative potency.

Applications in Research

While banned for commercial use, α -HCH remains a critical analyte in:

- Environmental Forensics: Used as a marker to distinguish between "technical HCH" usage (high α/γ ratio) and "pure Lindane" usage (low α/γ ratio).
- Atmospheric Transport Models: Its high volatility makes it a model compound for studying "grasshopper effects" (global distillation to polar regions).
- Chiral Toxicology: α -HCH exists as two enantiomers ((+) and (-)). Research focuses on the enantioselective degradation by soil bacteria (*Sphingomonas* sp.), which can date the age of contamination.

Safety & Handling

- Hazard Class: Toxic (T), Dangerous for the Environment (N).
- PPE: Nitrile gloves (breakthrough time > 480 min), P3 respirator, safety goggles.
- Disposal: Incineration at $>1100^\circ\text{C}$ with flue gas scrubbing to prevent dioxin formation. Never dispose of down drains.

References

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